

Application Notes and Protocols: Titanium Dioxide in Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Titanium hydroxide

Cat. No.: B082726

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A Note on **Titanium Hydroxide**: While the topic of interest is the use of **titanium hydroxide** in cosmetic formulations, it is important to clarify that **titanium hydroxide** ($\text{Ti}(\text{OH})_4$) is primarily an intermediate in the production of titanium dioxide (TiO_2). The vast majority of scientific literature and commercial applications in the cosmetics industry focus on titanium dioxide as the final, functional ingredient. **Titanium hydroxide** is converted to titanium dioxide through a calcination process, which involves heating to high temperatures to remove water and form the stable, crystalline oxide. Therefore, these application notes will focus on the use of cosmetic-grade titanium dioxide, the form prevalently used by researchers, scientists, and drug development professionals.

Introduction to Titanium Dioxide in Cosmetics

Titanium dioxide is a naturally occurring mineral that is processed and purified for use in a wide range of cosmetic and personal care products.[1] It is a white, opaque, and chemically inert substance, making it a versatile and safe ingredient for topical applications.[2] In cosmetic formulations, titanium dioxide serves several key functions:

- **UV Filter:** As a physical sunscreen, it provides broad-spectrum protection against both UVA and UVB radiation by scattering and reflecting UV rays.[3][4]
- **Pigment:** Its bright white color and high refractive index make it an excellent opacifying agent and white pigment in color cosmetics such as foundations, powders, and eyeshadows.[4][5]

- Thickener and Texturizer: It can contribute to the viscosity and texture of formulations, providing a smooth and mattifying effect.[3]

Cosmetic-grade titanium dioxide is available in various particle sizes, from nanoparticles (typically 10-100 nm) to larger pigmentary grades. Nanoparticles are often used in sunscreens to provide transparent UV protection without a whitening effect, while larger particles are used for their opacifying properties in makeup.[1] The surface of titanium dioxide particles is often coated with materials like silica, alumina, or silicones to improve dispersibility, reduce photocatalytic activity, and enhance stability in formulations.[5][6][7]

Quantitative Data on Titanium Dioxide in Cosmetic Formulations

The following tables summarize key quantitative data related to the use of titanium dioxide in cosmetic formulations, compiled from various studies and technical sources.

Table 1: Typical Concentration of Titanium Dioxide in Cosmetic Products

Product Type	Concentration Range (% w/w)	Primary Function	Reference(s)
Sunscreens	2 - 25%	UV Filter	[4]
Foundations & Concealers	1 - 15%	Pigment, Opacifier	[4]
Pressed & Loose Powders	1 - 25%	Pigment, Mattifying Agent	[4]
Eyeshadows	Up to 36%	Pigment	[2]
Lipsticks	1 - 10%	Pigment	[5]

Table 2: Sun Protection Factor (SPF) of Formulations with Varying Titanium Dioxide Concentrations

Formulation Base	TiO ₂ Concentration (% w/w)	In Vitro SPF Value	Reference(s)
Sunscreen Cream	0% (Control)	5.663	[8]
Sunscreen Cream	2%	9.466	[8]
Sunscreen Cream	10%	18.386	[8]
Pressed Powder	10%	Not specified	[4]
Pressed Powder	15%	Not specified	[4]
Pressed Powder	20%	Not specified	[4]
Pressed Powder	25%	15.06	[4]
Pressed Powder	30%	Not specified	[4]
Sunscreen Cream	5%	4.82	[9]
Sunscreen Cream with 10% Octocrylene	5%	8.50	[9]

Table 3: Particle Size of Titanium Dioxide in Cosmetic Formulations

Sample Type	Measurement Technique	Average Particle Size	Reference(s)
TiO ₂ Nanoparticles (raw material)	DLS	140.4 nm (hydrodynamic diameter)	[10]
TiO ₂ in Sunscreen	XRD	15 nm, 21 nm, 78 nm	[11]
TiO ₂ in Sunscreen	SEM	Consistent with raw material	[12]
TiO ₂ Nanoparticles (for toxicity studies)	DLS	Agglomerates in biological media	[13]

Experimental Protocols

Protocol for Synthesis of Cosmetic-Grade Titanium Dioxide from a Precursor

This protocol describes a general method for producing titanium dioxide from a titanium precursor, such as titanyl sulfate, which is derived from titanium-bearing ores.[3][14]

- **Hydrolysis:** Prepare an aqueous solution of titanyl sulfate. Hydrolyze the solution under controlled temperature and pressure (e.g., 170°C or higher) to precipitate spherical hydrous titanium dioxide (a form of **titanium hydroxide**).[14]
- **Washing:** Separate the precipitated hydrous titanium dioxide from the mother liquor. Wash the precipitate with deionized water to remove impurities. For enhanced purity, an acid wash (e.g., with hydrochloric acid) can be performed.[14]
- **Surface Treatment (Optional but Recommended):** To improve dispersibility and reduce photocatalytic activity, the surface of the hydrous titanium dioxide can be coated. This is typically done by treating a slurry of the material with inorganic compounds like silica (from tetraethoxysilane) or alumina.[6][15]
- **Calcination:** Dry the washed and optionally coated hydrous titanium dioxide. Calcine the dried material at a high temperature (e.g., 400-800°C) to convert it to the desired crystalline form of titanium dioxide (anatase or rutile). The specific temperature and duration will influence the final particle size and crystal structure.[14]
- **Milling/Grinding:** After calcination, the titanium dioxide may be milled or ground to achieve the desired particle size distribution for the intended cosmetic application.

Protocol for Formulation of an Oil-in-Water (O/W) Sunscreen Cream

This protocol outlines the preparation of a basic O/W sunscreen cream containing titanium dioxide.

- **Preparation of the Aqueous Phase:**
 - In a suitable vessel, combine deionized water and any water-soluble ingredients (e.g., humectants like glycerin, water-soluble preservatives).

- If using a water-dispersible titanium dioxide, it can be added to the aqueous phase and dispersed using a high-shear mixer.[16]
- Heat the aqueous phase to 75-80°C.
- Preparation of the Oil Phase:
 - In a separate vessel, combine all oil-soluble ingredients (e.g., emollients, fatty alcohols, emulsifiers, oil-soluble preservatives).
 - If using an oil-dispersible or coated titanium dioxide, add it to the oil phase.
 - Heat the oil phase to 75-80°C while stirring until all components are melted and uniform.
- Emulsification:
 - Slowly add the oil phase to the aqueous phase while homogenizing at high speed.
 - Continue homogenization for a specified time (e.g., 5-10 minutes) to form a stable emulsion.
- Cooling and Final Additions:
 - Begin cooling the emulsion while stirring gently with a propeller mixer.
 - When the temperature is below 40°C, add any temperature-sensitive ingredients such as fragrances, plant extracts, and some preservatives.
 - Continue stirring until the cream is uniform and has reached room temperature.
- Final Quality Control:
 - Measure the pH of the final product and adjust if necessary.
 - Perform viscosity measurements and observe the organoleptic properties (appearance, feel, odor).

Protocol for In Vitro Sun Protection Factor (SPF) Measurement

This protocol is based on the ISO 23675 standard for in vitro SPF determination.[17]

- Substrate Preparation: Use polymethylmethacrylate (PMMA) plates as the substrate. For enhanced reliability, a "double plate" approach using both molded and sandblasted plates is recommended.[17]
- Sample Application:
 - Apply the sunscreen formulation to the PMMA plate at a concentration of 1.2-1.3 mg/cm². [18]
 - Use a robotic applicator to ensure a uniform and reproducible application layer.[17]
- Drying: Allow the applied film to dry for a specified period in a controlled environment.
- Initial Spectrophotometric Measurement:
 - Use a spectrophotometer with an integrating sphere to measure the initial UV absorbance spectrum of the sunscreen film.[19]
- UV Irradiation: Expose the plate to a controlled dose of UV radiation from a solar simulator to assess photostability.
- Final Spectrophotometric Measurement: After irradiation, repeat the spectrophotometric measurement to obtain the final UV absorbance spectrum.
- SPF Calculation: The SPF is calculated from the absorbance data using a standardized equation that takes into account the erythemal action spectrum and the solar spectrum.[19]

Protocol for Particle Size Analysis using Dynamic Light Scattering (DLS)

- Sample Preparation:

- Disperse a small amount of the titanium dioxide raw material or the cosmetic formulation containing it in a suitable solvent (e.g., deionized water, ethanol, or a solvent compatible with the formulation base).
- The dispersion may require sonication to break up agglomerates.[20]
- Instrument Setup:
 - Set the parameters on the DLS instrument, including solvent refractive index and viscosity, measurement temperature, and measurement duration.[21]
- Measurement:
 - Place the sample cuvette in the DLS instrument.
 - The instrument will direct a laser beam through the sample and measure the fluctuations in scattered light intensity caused by the Brownian motion of the particles.
- Data Analysis:
 - The software calculates the particle size distribution (typically as hydrodynamic diameter) from the light scattering data using the Stokes-Einstein equation. The result is often reported as the Z-average size and the polydispersity index (PDI).[10]

Protocol for Stability Testing of Cosmetic Emulsions

This protocol outlines common methods for assessing the physical stability of cosmetic emulsions containing titanium dioxide.[22]

- Accelerated Stability Testing (High Temperature):
 - Store samples of the formulation in their final packaging at elevated temperatures (e.g., 37°C and 45°C) for a period of one to three months.
 - At regular intervals (e.g., 1, 2, and 3 months), evaluate the samples for changes in color, odor, pH, viscosity, and signs of phase separation.[22]
- Freeze-Thaw Cycle Testing:

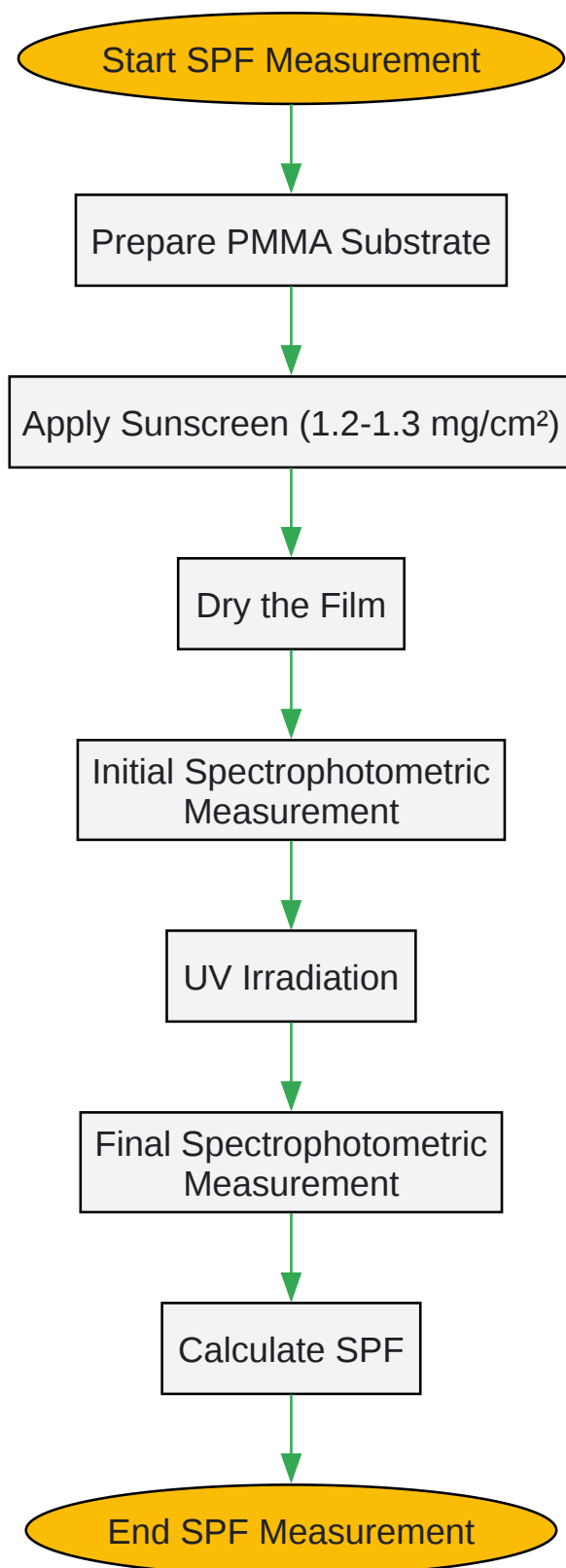
- Subject the samples to alternating temperature cycles. A typical cycle involves storing the product at -10°C for 24 hours, followed by 24 hours at room temperature (25°C).
- Repeat this for at least three cycles.
- After the cycles, evaluate the product for any changes in its physical properties, which can indicate instability.[8][22]
- Centrifuge Testing:
 - To predict creaming or sedimentation, place a sample of the emulsion in a centrifuge tube.
 - Centrifuge at a specified speed (e.g., 3000-5000 rpm) for a set time (e.g., 30 minutes).
 - After centrifugation, inspect the sample for any signs of phase separation.[22][23]
- Long-Term Stability Testing:
 - Store samples at room temperature (25°C) and under controlled humidity for the intended shelf life of the product (e.g., 12, 24, 36 months).
 - Evaluate the samples at predetermined time points (e.g., 3, 6, 12, 18, 24, 36 months) for any changes in physical, chemical, and microbiological properties.[24]

Visualizations



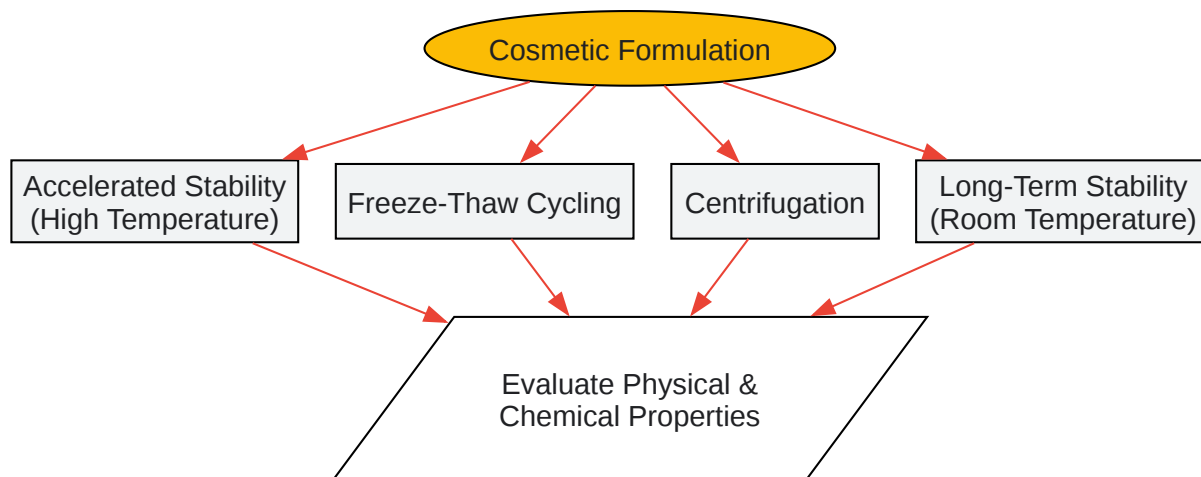
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Caption: Workflow from TiO₂ Synthesis to Formulation and Testing.



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Caption: In Vitro SPF Measurement Protocol.



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Caption: Stability Testing Workflow for Cosmetic Emulsions.

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- To cite this document: BenchChem. [Application Notes and Protocols: Titanium Dioxide in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082726#use-of-titanium-hydroxide-in-cosmetic-formulations]

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